

Physical and chemical properties of Methyl 2-(4-chlorophenyl)-2-methylpropanoate

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Compound of Interest

Compound Name: Methyl 2-(4-chlorophenyl)-2-methylpropanoate

Cat. No.: B1358773

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An In-depth Technical Guide on Methyl 2-(4-chlorophenyl)-2-methylpropanoate

For Researchers, Scientists, and Drug Development Professionals

Abstract

Methyl 2-(4-chlorophenyl)-2-methylpropanoate (CAS No. 57225-86-2) is a halogenated aromatic ester with potential applications as an intermediate in organic synthesis.^{[1][2]} This technical guide provides a consolidated overview of its known physical and chemical properties, a proposed synthetic pathway based on established chemical principles, and essential safety information. Due to the limited availability of in-depth research and application data in the public domain, this document focuses on foundational information derived from chemical databases and analogous compound syntheses to provide a practical guide for researchers.

Introduction and Compound Identification

Methyl 2-(4-chlorophenyl)-2-methylpropanoate is a derivative of propanoic acid. The structure is characterized by a chlorophenyl group and a gem-dimethyl substitution at the alpha carbon of the methyl propanoate backbone. This structural arrangement makes it a subject of interest for synthetic chemists exploring derivatives for various applications, including agrochemicals and pharmaceuticals.^[3]

Compound Identifiers:

- Chemical Name: **Methyl 2-(4-chlorophenyl)-2-methylpropanoate**[\[1\]](#)
- Synonyms: Methyl 2-(4-chlorophenyl)-2-methylpropionate[\[1\]](#)
- CAS Number: 57225-86-2[\[1\]](#)[\[2\]](#)
- Molecular Formula: C₁₁H₁₃ClO₂[\[1\]](#)[\[2\]](#)
- Molecular Weight: 212.67 g/mol [\[1\]](#)

Physicochemical Properties

The physicochemical properties of a compound are critical for designing synthetic routes, purification strategies, and formulation development. The data for **Methyl 2-(4-chlorophenyl)-2-methylpropanoate** is primarily based on computational predictions and information from chemical suppliers.

Table 1: Physicochemical Data of **Methyl 2-(4-chlorophenyl)-2-methylpropanoate**

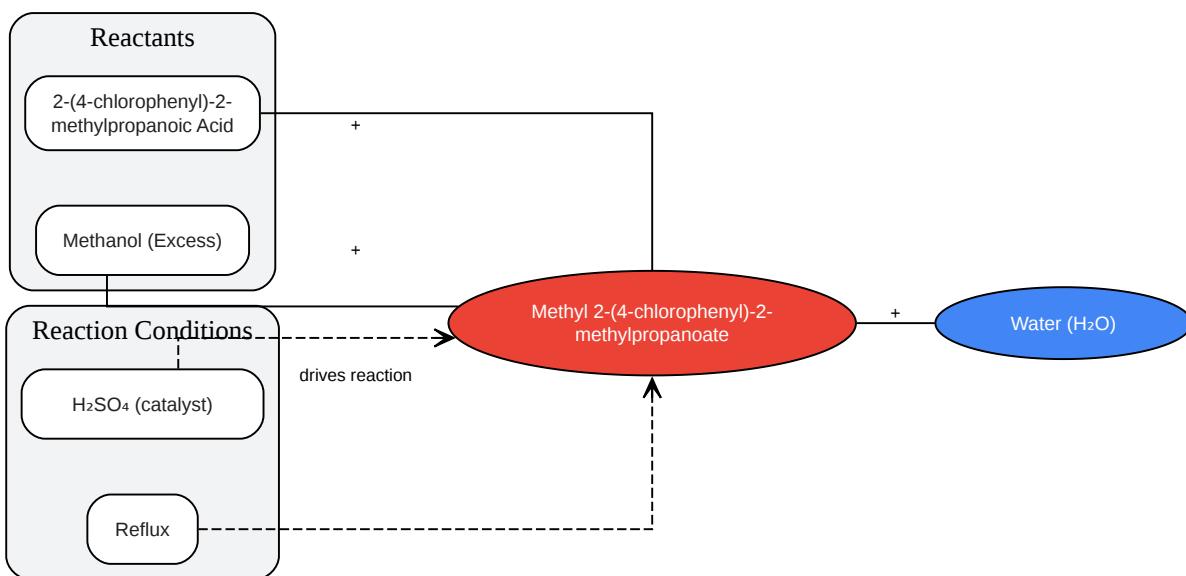
Property	Value	Source
Molecular Formula	C ₁₁ H ₁₃ ClO ₂	LookChem [1] , Guidechem [2]
Molecular Weight	212.67 g/mol	LookChem [1]
Appearance	Colorless to pale yellow liquid (predicted)	Reign Pharma Pvt. Ltd. (for a similar compound) [4]
PSA (Polar Surface Area)	26.30 Å ²	LookChem [1]
LogP (Octanol-Water Partition Coefficient)	2.79	LookChem [1]
Purity (typical)	>95%	LookChem [1]

Proposed Synthesis Pathway

While specific, peer-reviewed synthesis protocols for **Methyl 2-(4-chlorophenyl)-2-methylpropanoate** are not extensively documented, a plausible and efficient method is the Fischer-Speier esterification of the corresponding carboxylic acid, 2-(4-chlorophenyl)-2-methylpropanoic acid.[5][6] This classic acid-catalyzed reaction is widely used in organic synthesis for its reliability.[6][7]

Conceptual Workflow: Fischer-Speier Esterification

The reaction involves treating the carboxylic acid with an excess of methanol in the presence of a strong acid catalyst, such as sulfuric acid (H_2SO_4) or p-toluenesulfonic acid (TsOH).[6][7] The use of excess alcohol shifts the equilibrium towards the formation of the ester product.[5]



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Caption: Proposed Fischer-Speier esterification workflow.

Step-by-Step Experimental Protocol (Proposed)

- **Reactor Setup:** To a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add 2-(4-chlorophenyl)-2-methylpropanoic acid.
- **Reagent Addition:** Add an excess of anhydrous methanol (e.g., 10-20 equivalents) to the flask to act as both reactant and solvent.
- **Catalyst Introduction:** Slowly and carefully add a catalytic amount of concentrated sulfuric acid (typically 1-5 mol%) to the stirring mixture.
- **Reaction:** Heat the mixture to reflux and maintain this temperature for several hours (e.g., 2-10 hours).^[6] Monitor the reaction progress using an appropriate technique like Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Neutralize the excess acid by carefully adding a saturated solution of sodium bicarbonate.
- **Extraction:** Extract the product into an organic solvent such as ethyl acetate or dichloromethane.^{[8][9]} Wash the organic layer with brine, dry it over anhydrous sodium sulfate, and filter.^[8]
- **Purification:** Concentrate the organic solution under reduced pressure to obtain the crude product.^[8] Purify the crude ester by vacuum distillation or column chromatography to yield pure **Methyl 2-(4-chlorophenyl)-2-methylpropanoate**.

Potential Applications and Research Interest

Esters of halogenated phenylpropanoic acids are valuable intermediates in the synthesis of more complex molecules. While specific applications for this exact compound are not widely published, structurally similar compounds are used in the development of:

- **Pharmaceuticals:** As building blocks for active pharmaceutical ingredients (APIs). For instance, related structures are intermediates in the synthesis of antihistamines like fexofenadine.^{[10][11]}
- **Agrochemicals:** The synthesis of pesticides and herbicides often involves intermediates with similar structural motifs.^[3]

- Material Science: Used in the development of specialized polymers and other materials.

Further research is required to fully elucidate the potential applications of **Methyl 2-(4-chlorophenyl)-2-methylpropanoate**.

Safety and Handling

Detailed toxicological data for this compound is not readily available. Therefore, it should be handled with the standard precautions for laboratory chemicals.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, gloves, and a lab coat.
- Handling: Use in a well-ventilated area or a chemical fume hood to avoid inhalation of vapors. Avoid contact with skin and eyes.
- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents, acids, and bases.^[4]

In case of exposure, seek immediate medical attention. A Material Safety Data Sheet (MSDS) should be consulted before handling.

Conclusion

Methyl 2-(4-chlorophenyl)-2-methylpropanoate is a chemical intermediate with a foundation in established organic chemistry principles. While comprehensive data is limited, this guide provides the core physicochemical properties and a robust, proposed synthetic protocol based on the Fischer-Speier esterification. This information serves as a valuable starting point for researchers and professionals in drug development and chemical synthesis who may wish to explore the potential of this and related compounds.

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